

Application Notes and Protocols for Bromotrifluoromethane (Halon 1301) Cylinders

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Compound of Interest

Compound Name: Bromotrifluoromethane

Cat. No.: B1217167

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Introduction

Bromotrifluoromethane, also known by trade names such as Halon 1301, is a colorless, odorless, non-combustible gas shipped as a liquefied compressed gas.^{[1][2]} Due to its effective fire-suppressant properties, it has been historically used in fire extinguishing systems.^[3] However, it is also recognized as an ozone-depleting substance.^{[2][4]} These notes provide detailed procedures for the safe handling and storage of **Bromotrifluoromethane** cylinders in a laboratory and research setting.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Bromotrifluoromethane** is provided in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value
Molecular Formula	CBrF3[2][5]
Molar Mass	148.91 g/mol [2]
Appearance	Colorless, odorless gas[1][2]
Boiling Point	-57.75 °C (-72°F)[2][6]
Melting Point	-167.78 °C (-267°F)[2][6]
Vapor Pressure	1434 kPa at 20 °C[2]
Vapor Density (air=1)	5.14[6]
Solubility in Water	0.03 g/L at 20 °C[2][6]
Critical Temperature	66.9 °C (152.4°F)[2]
Critical Pressure	3.956 MPa[2]
Ozone Depletion Potential (ODP)	10 (CCl3F = 1)[2]

Handling and Storage Protocols

Proper handling and storage of **Bromotrifluoromethane** cylinders are critical to ensure the safety of laboratory personnel and the integrity of the research environment.

Personal Protective Equipment (PPE)

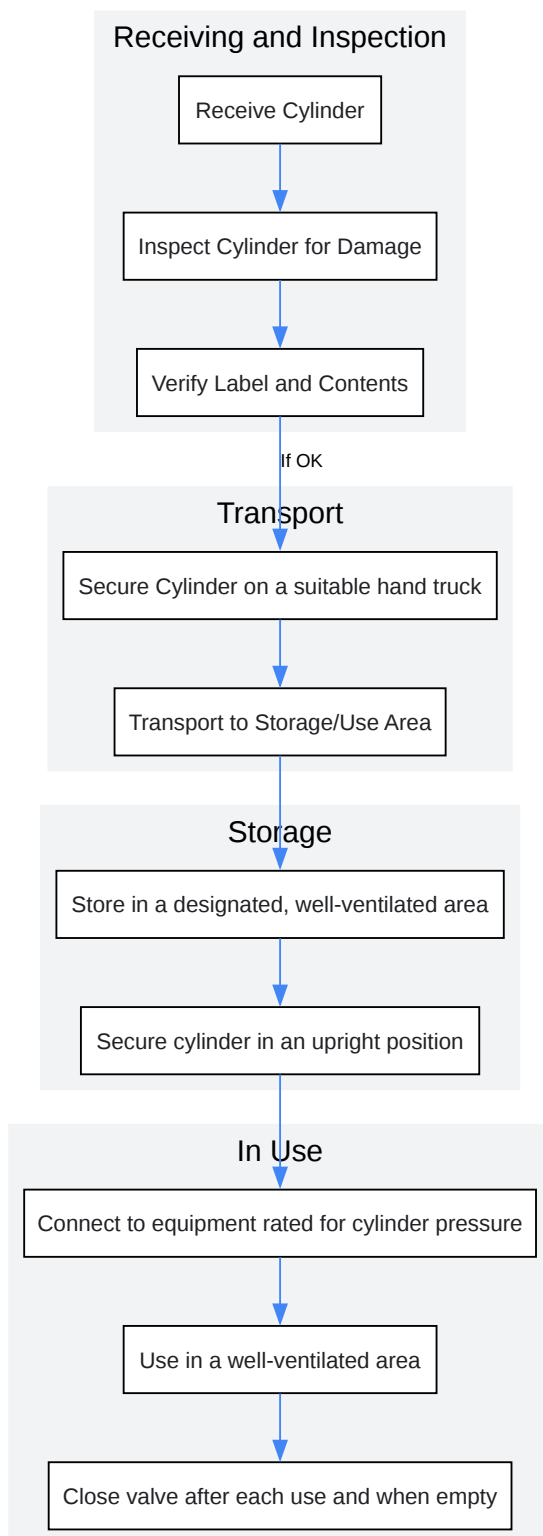
A risk assessment should be conducted before handling **Bromotrifluoromethane** cylinders to determine the appropriate level of PPE. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles. [7] [8]
Skin Protection	Insulated gloves when handling cylinders to protect against frostbite. [9]
Respiratory Protection	Not normally required in well-ventilated areas. In case of a leak or in a confined space, a self-contained breathing apparatus (SCBA) is necessary. [7] [8] [10]
Body Protection	Standard laboratory coat.

Cylinder Handling Workflow

The following diagram outlines the standard operating procedure for handling **Bromotrifluoromethane** cylinders in a laboratory setting.

Cylinder Handling Workflow

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Caption: Workflow for receiving, transporting, storing, and using **Bromotrifluoromethane** cylinders.

Storage Conditions

Cylinders of **Bromotrifluoromethane** must be stored in a location that meets the following criteria:

- Ventilation: A well-ventilated, dry area.[\[7\]](#)[\[10\]](#)[\[11\]](#)
- Temperature: Keep container below 50°C (125°F).[\[7\]](#)[\[10\]](#)[\[11\]](#) Store away from direct sunlight and sources of heat.[\[7\]](#)[\[11\]](#)
- Security: Cylinders should be stored upright and firmly secured to prevent falling or being knocked over.[\[7\]](#)[\[11\]](#) The valve protection cap should be in place.[\[7\]](#)
- Segregation: Store away from incompatible materials.[\[7\]](#)

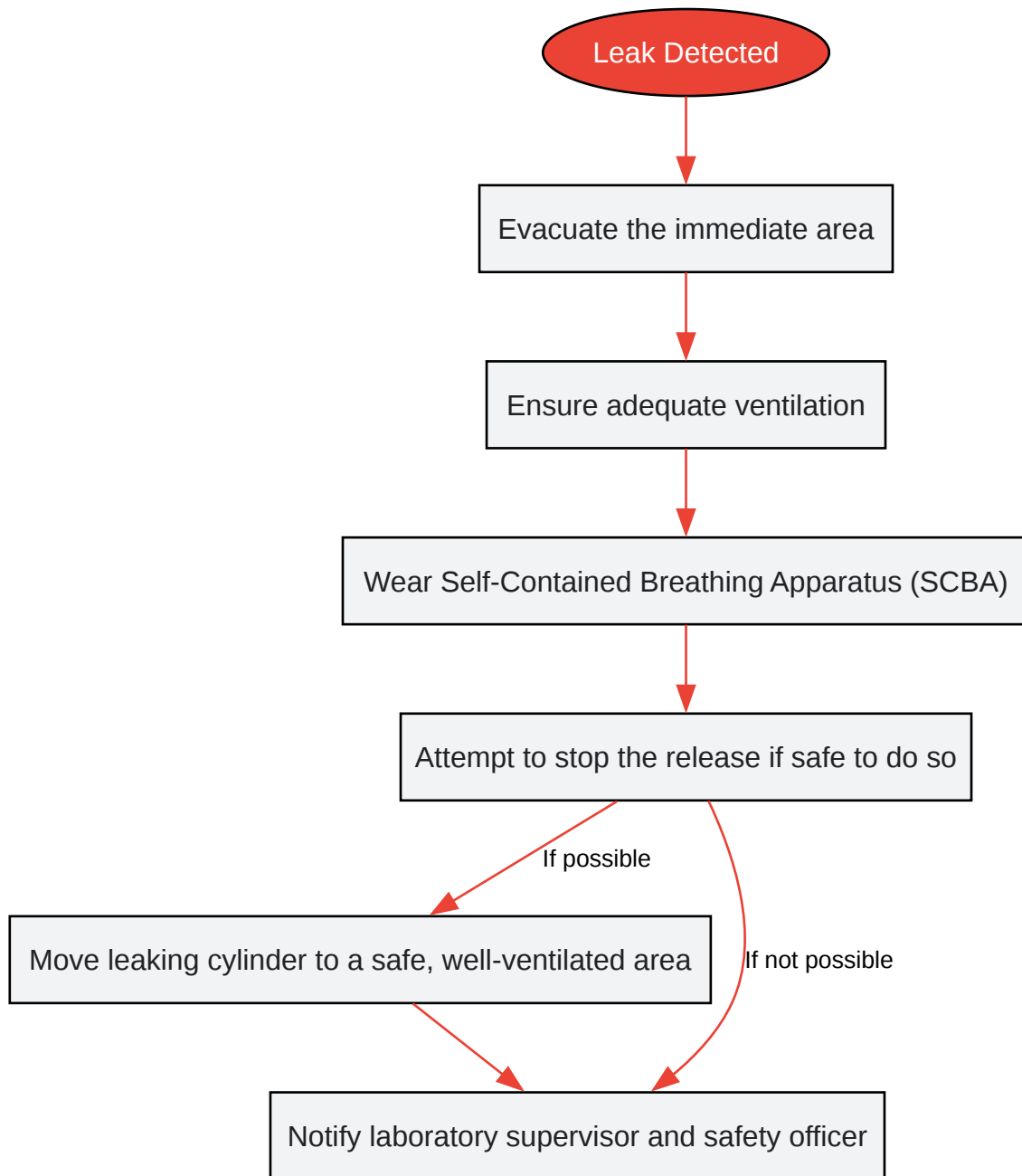
Emergency Procedures

In the event of a leak or exposure, the following procedures should be followed.

Leak Response Workflow

The following diagram illustrates the steps to take in the event of a **Bromotrifluoromethane** cylinder leak.

Leak Response Workflow



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Caption: Steps to follow in the event of a **Bromotrifluoromethane** cylinder leak.

First Aid Measures

The following table summarizes the appropriate first-aid responses to **Bromotrifluoromethane** exposure.

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to an uncontaminated area. Keep the victim warm and rested. If breathing has stopped, apply artificial respiration. Seek immediate medical attention.[10]
Skin Contact	Contact with the liquid can cause frostbite.[1] For frostbite, thaw affected areas with lukewarm water. Do not rub the affected area. Seek medical attention.[9]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes.[10] If frostbite occurs, seek immediate medical attention.[6]
Ingestion	Ingestion is not considered a potential route of exposure.[10]

Important Note: In case of overexposure, the use of adrenaline (epinephrine) is contraindicated due to the risk of cardiac arrhythmia.[4]

Exposure Limits

Adherence to established exposure limits is crucial for personnel safety.

Organization	TWA (8-hour)	STEL (15-minute)
ACGIH	1000 ppm[7][9]	-
NIOSH	1000 ppm (6100 mg/m ³)[7][9]	-
OSHA	1000 ppm (6100 mg/m ³)[7]	-

Disposal Considerations

Empty cylinders should be returned to the supplier. Do not attempt to dispose of cylinders yourself. Ensure the valve is closed and the valve protection cap is in place before returning.[7]

Bromotrifluoromethane is an ozone-depleting substance and should not be released into the atmosphere.[4][9]

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